

Material safety data sheet (MSDS) for Tetrakis(ethylmethyamino)zirconium.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrakis(ethylmethyamino)zirconiu
m*

Cat. No.: *B1143060*

[Get Quote](#)

A Comprehensive Safety Guide to Tetrakis(ethylmethyamino)zirconium

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety information, physical and chemical properties, and handling procedures for **Tetrakis(ethylmethyamino)zirconium** (TEMAZr). The information is compiled from various safety data sheets to ensure a comprehensive resource for laboratory and manufacturing environments.

Section 1: Chemical Identification and Properties

Tetrakis(ethylmethyamino)zirconium is a metalorganic precursor widely used in the semiconductor industry for the deposition of zirconium oxide thin films.^[1] It is a colorless to light yellow liquid that is highly reactive with water.^[2]

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	Tetrakis(ethylmethylamino)zirconium
Synonyms	TEMAZr, Tetrakis(ethylmethyldamido)zirconium(IV)[3]
CAS Number	175923-04-3[3]
Molecular Formula	C12H32N4Zr[3]
Molecular Weight	323.63 g/mol [4]
InChI Key	SRLSISLWUNZOOB-UHFFFAOYSA-N[1]
SMILES String	CCN(C)--INVALID-LINK--(N(C)CC)N(C)CC[1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to light yellow liquid[2]
Boiling Point	81 °C at 0.1 mmHg[1][4][5]
Density	1.049 g/mL at 25 °C[1][4][5]
Flash Point	10 °C (50 °F) - closed cup[1]
Solubility	Soluble in non-polar solvents like petroleum ether and dichloromethane; insoluble in water. [1]
Vapor Pressure	1 Torr at 70 °C[6]
Stability	Stable under inert gas; reacts violently with water.[6][7]

Section 2: Hazard Identification and Classification

TEMAZr is a hazardous chemical that poses multiple risks, including flammability, reactivity with water, and health hazards upon exposure.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour[3][7]
Substances which, in contact with water, emit flammable gases	1 & 2	H260/H261: In contact with water releases flammable gases which may ignite spontaneously[7][8]
Skin Corrosion/Irritation	1B & 2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation[3][7][8]
Serious Eye Damage/Eye Irritation	1 & 2A	H318/H319: Causes serious eye damage / Causes serious eye irritation[3][7][8]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[3][7]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed

Hazard Pictograms:

Flame, Corrosion, Health Hazard

Signal Word: Danger[9]

Section 3: Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with TEMAZr.

- Handle under an inert gas atmosphere (e.g., nitrogen or argon).[7][9]
- Keep away from heat, sparks, open flames, and other ignition sources.[7][9]

- Use non-sparking tools and explosion-proof equipment.[7][9]
- Ground and bond containers and receiving equipment to prevent static discharge.[7][9]
- Avoid contact with skin, eyes, and clothing.[9]
- Avoid inhalation of vapor or mist.[9]
- Work in a well-ventilated area or use only outdoors.[7][9]
- Wear appropriate personal protective equipment (PPE).[9]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][9]
- Protect from moisture.[9]
- Store away from incompatible materials such as oxidizing agents, acids, and bases.[10]
- Store locked up.[7]

Section 4: Exposure Controls and Personal Protection

Table 4: Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[3][9]
Skin Protection	Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber). Flame retardant and impervious clothing.[9]
Respiratory Protection	If exposure limits are exceeded, use a full-face respirator with an appropriate cartridge (e.g., type ABEK).[1][9]

- Use in a well-ventilated area. Local exhaust ventilation is recommended.[7]

- Handle in a fume hood or glovebox.

Section 5: First Aid and Emergency Procedures

Immediate medical attention is required for any exposure to TEMAZr.

Table 5: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes. Seek immediate medical attention.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][7]

- Suitable Extinguishing Media: Dry chemical, carbon dioxide, or alcohol-resistant foam.[3] Sand is also recommended.[8]
- Unsuitable Extinguishing Media: Do NOT use water, as the substance reacts violently with it. [8][11]
- Specific Hazards: Highly flammable liquid and vapor.[3] In contact with water, it releases flammable gases that may ignite spontaneously.[7][8] Vapors may form explosive mixtures with air.[7]

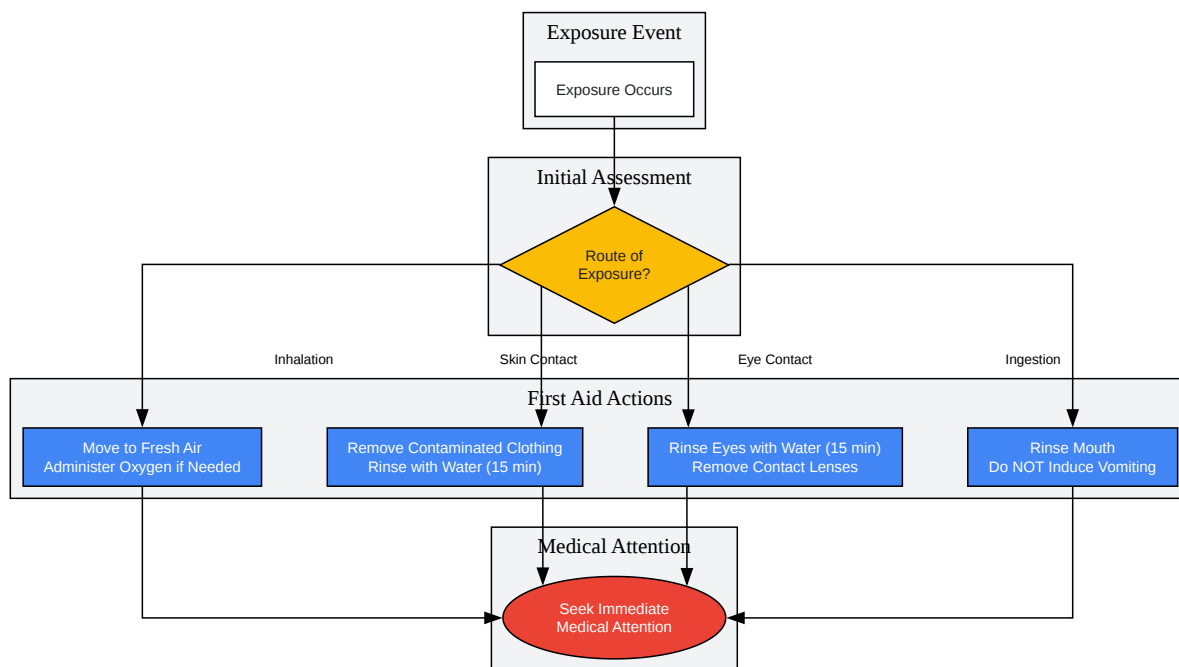
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[7\]](#)
- Evacuate personnel to a safe area.
- Remove all sources of ignition.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Contain the spill and prevent it from entering drains.
- Collect the spillage with an inert absorbent material (e.g., sand, earth) and place it in a suitable, closed container for disposal.

Section 6: Toxicological and Ecological Information

- Acute Toxicity: Harmful if swallowed.
- Skin Corrosion/Irritation: Causes severe skin burns.[\[8\]](#)
- Serious Eye Damage/Irritation: Causes serious eye damage.[\[8\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[3\]](#)[\[7\]](#)
- Ecological Information: Data not available. Discharge into the environment should be avoided.[\[3\]](#)

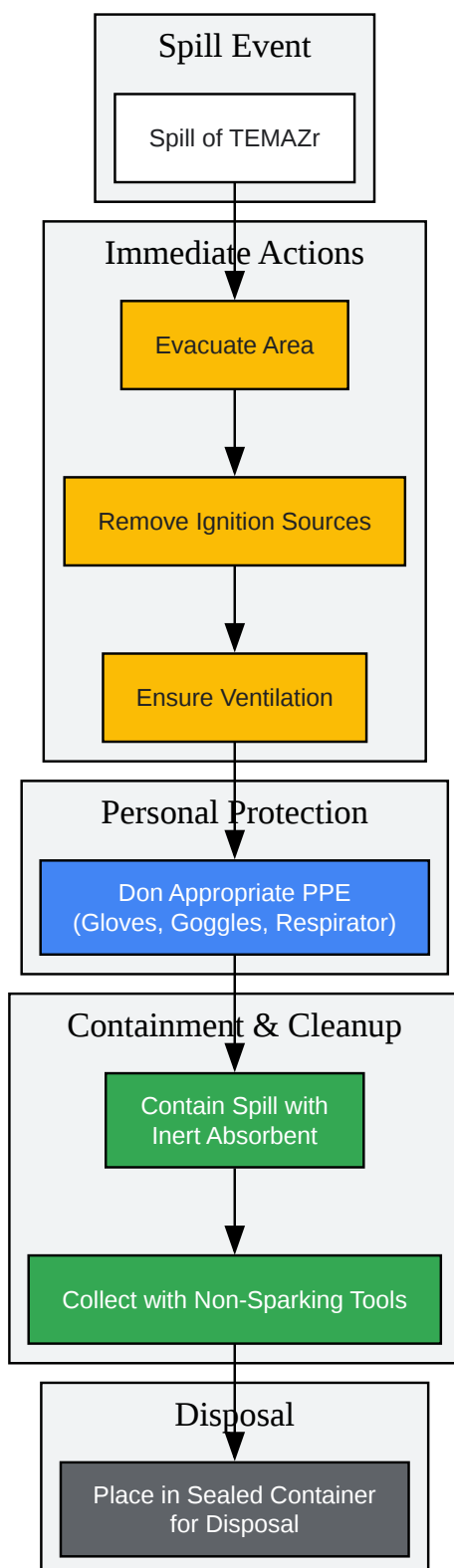
Visual Guides: Workflows and Logical Relationships

To further aid in the safe handling of **Tetrakis(ethylmethylamino)zirconium**, the following diagrams illustrate key safety-related workflows.



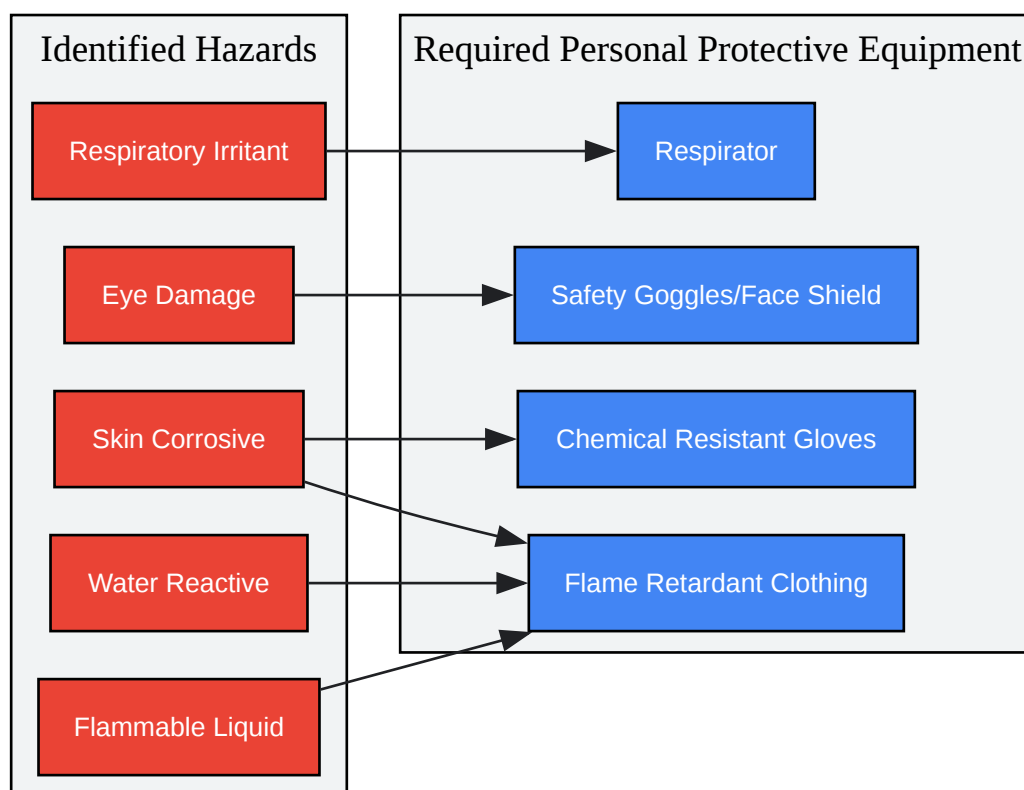
[Click to download full resolution via product page](#)

Caption: First aid decision-making workflow for exposure incidents.



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for responding to a chemical spill.



[Click to download full resolution via product page](#)

Caption: Relationship between chemical hazards and required PPE.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. テトラキス(エチルメチルアミド)ジルコニウム(IV) ≥99.99% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 2. Tetrakis(ethylmethylamino)zirconium | TEMA_{Zr} | C₁₂H₃₂N₄Zr - Ereztech [ereztech.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 175923-04-3 CAS MSDS (TETRAKIS(ETHYLMETHYLAMINO)ZIRCONIUM) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- 5. TETRAKIS(ETHYLMETHYLAMINO)ZIRCONIUM | 175923-04-3 [chemicalbook.com]
- 6. dockchemicals.com [dockchemicals.com]
- 7. bpb-us-e2.wpmucdn.com [bpb-us-e2.wpmucdn.com]
- 8. sds.strem.com [sds.strem.com]
- 9. echemi.com [echemi.com]
- 10. spectrumchemical.com [spectrumchemical.com]
- 11. gelest.com [gelest.com]
- To cite this document: BenchChem. [Material safety data sheet (MSDS) for Tetrakis(ethylmethylamino)zirconium.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143060#material-safety-data-sheet-msds-for-tetrakis-ethylmethylamino-zirconium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com